

physical and chemical properties of 2-Bromo-4-methylthiazole-5-carbaldehyde

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Compound of Interest

Compound Name: 2-Bromo-4-methylthiazole-5-carbaldehyde

Cat. No.: B2356960

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An In-Depth Technical Guide to **2-Bromo-4-methylthiazole-5-carbaldehyde**: Properties, Reactivity, and Applications

Introduction: The Strategic Importance of a Heterocyclic Building Block

2-Bromo-4-methylthiazole-5-carbaldehyde is a heterocyclic organic compound featuring a thiazole ring substituted with bromine, methyl, and aldehyde functional groups. This specific arrangement of reactive sites makes it a highly valuable and versatile intermediate in synthetic organic chemistry. Thiazole derivatives are recognized as "privileged scaffolds" in medicinal chemistry, forming the core of numerous approved drugs due to their wide range of biological activities.^{[1][2]} This guide, intended for researchers and drug development professionals, provides a detailed examination of the physicochemical properties, chemical reactivity, and strategic applications of this key building block, grounding theoretical knowledge in practical, field-proven insights.

Compound Identification and Physicochemical Properties

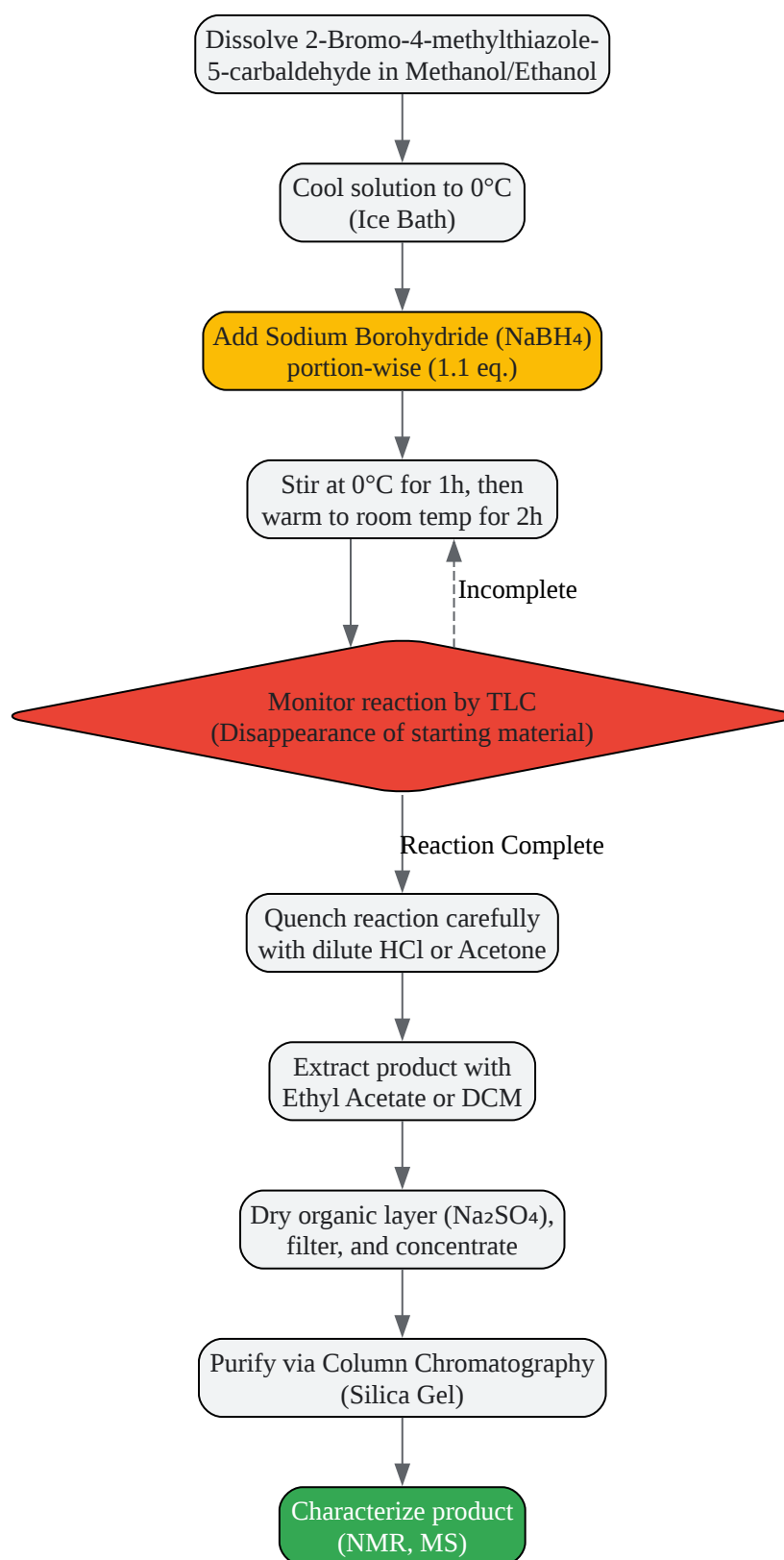
Precise identification is the cornerstone of reproducible research. The fundamental properties of **2-Bromo-4-methylthiazole-5-carbaldehyde** are summarized below. While some

experimental data for this specific compound is not extensively published, its properties can be reliably inferred from its structure and data on closely related analogues.

Property	Data	Source
CAS Number	933720-87-7	[3][4]
Molecular Formula	C ₅ H ₄ BrNOS	[5][6]
Molecular Weight	206.06 g/mol	[5][6]
IUPAC Name	2-bromo-4-methyl-1,3-thiazole-5-carbaldehyde	
Appearance	Typically a solid, ranging from off-white to yellow/brown	Inferred
Purity	Commercially available with purity typically ≥97%	[6]
Storage	Store in a cool, dry, well-ventilated place. Recommended storage temperature 2-8°C.	[7]

Chemical Profile and Synthetic Versatility

The synthetic utility of **2-Bromo-4-methylthiazole-5-carbaldehyde** stems from the distinct reactivity of its three key functional components: the aldehyde group, the bromine atom at the 2-position, and the thiazole ring itself. This trifecta of reactivity allows for sequential, regioselective modifications.



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